

An In-depth Technical Guide to Diammonium Phosphite

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diammonium phosphite*

CAS No.: 22132-71-4

Cat. No.: B1591576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diammonium phosphite**, a compound with distinct chemical properties and applications that set it apart from its more commonly known analog, diammonium phosphate. This document aims to clarify the existing ambiguities in publicly available data concerning its molecular weight and provides detailed information on its synthesis and its role in specific signaling pathways, particularly in the context of plant biology.

Core Chemical and Physical Properties

A notable point of confusion in chemical literature and supplier information is the distinction between **diammonium phosphite** and diammonium phosphate. **Diammonium phosphite** is the diammonium salt of phosphorous acid (H_3PO_3), while diammonium phosphate is the salt of phosphoric acid (H_3PO_4). This difference in the oxidation state of the phosphorus atom leads to distinct chemical properties and applications.

The quantitative data for **diammonium phosphite** are summarized in the table below. The variation in reported molecular weights may be attributable to the presence of water of hydration or different ionic forms.

Property	Value
Systematic Name	Diammonium hydrogen phosphite
Chemical Formula	$(\text{NH}_4)_2\text{HPO}_3$
Molecular Weight	134.09 g/mol [1] 115.05 g/mol [1][2] 116.06 g/mol [3][4]
Density (anhydrous)	1.619 g/cm ³ [1]
Appearance	White crystalline granules or powder[1]
Solubility in Water	Highly soluble[1]

Synthesis and Experimental Protocols

The synthesis of **diammonium phosphite** can be achieved through both laboratory and industrial methods.

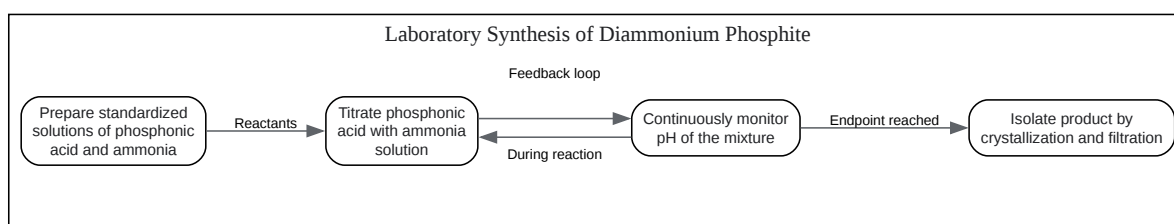
Laboratory Synthesis: Titration-Based Method

A common laboratory-scale synthesis involves the neutralization of phosphonic acid with an ammonia solution.[1] This method allows for precise control over the stoichiometry of the reaction.

Experimental Protocol:

- **Preparation of Reactants:** Prepare a standardized solution of phosphonic acid (e.g., 1 mol dm⁻³). Prepare a standardized solution of ammonia of a similar concentration.
- **Titration:** A measured volume of the phosphonic acid solution is placed in a reaction vessel. The ammonia solution is added incrementally from a burette.
- **pH Monitoring:** The pH of the reaction mixture is continuously monitored using a pH meter.

- **Endpoint Determination:** The addition of the ammonia solution is continued until the desired pH for the formation of **diammonium phosphite** is reached, indicating the neutralization endpoint.
- **Product Isolation:** The resulting solution can be concentrated and cooled to induce crystallization of **diammonium phosphite**. The crystals can then be collected by filtration and dried.



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Laboratory synthesis workflow for **diammonium phosphite**.

Industrial Synthesis

Industrial production of **diammonium phosphite** involves a controlled reaction between phosphoric acid and ammonia.[1] The process generally includes reacting ammonia gas with phosphoric acid, cooling the resulting slurry, and then granulating the product.[1] It is important to note that many industrial references describe a similar process for diammonium phosphate, and care must be taken to ensure the correct reactants and conditions are used for the synthesis of **diammonium phosphite**. [5][6]

Applications and Biological Activity

Diammonium phosphite has a range of applications stemming from its chemical properties.

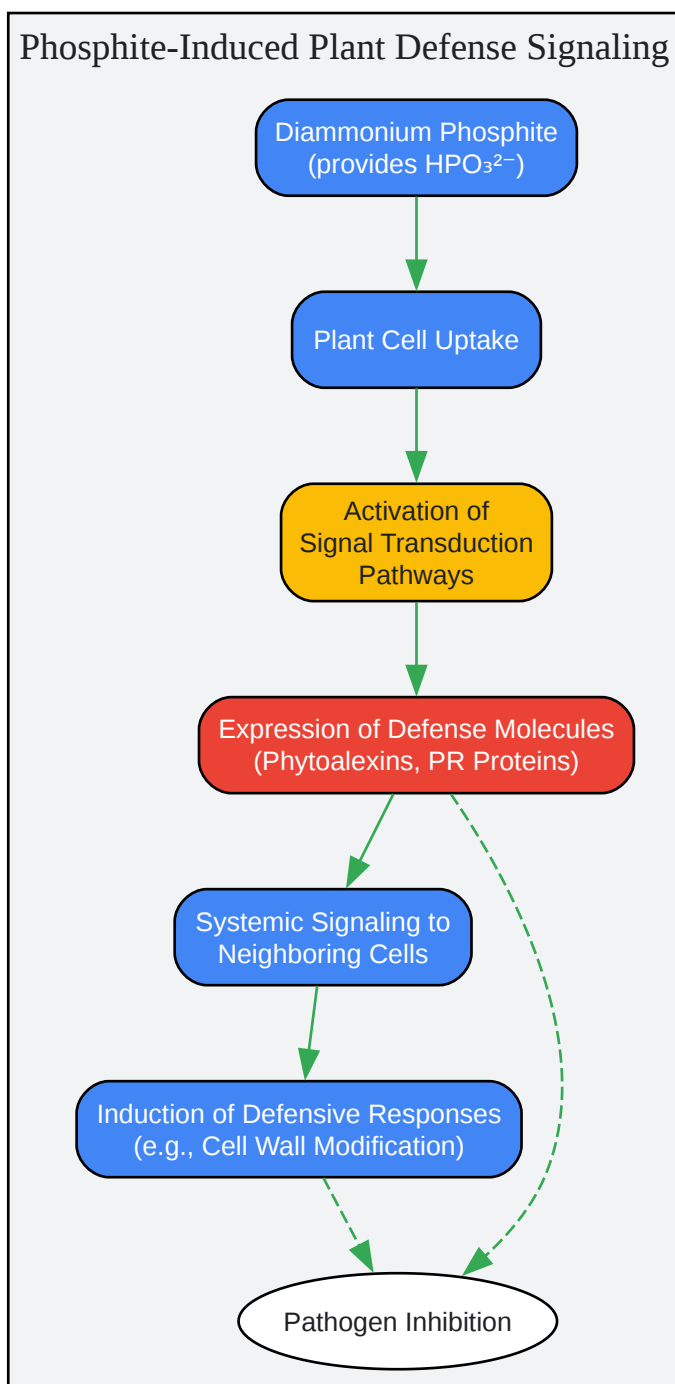
- **Reducing Agent:** It serves as a reducing agent in various chemical syntheses and industrial applications.[7]

- Corrosion Inhibitor: It is used as a corrosion inhibitor in lubricating greases.[7]
- Agriculture: In agriculture, it is utilized as a fertilizer and has the unique property of inducing plant resistance to pathogens.[1] The phosphite anion (HPO_3^{2-}) is the active component in this biological activity.[1]

Role in Signaling Pathways: Plant Defense Induction

The phosphite ion from **diammonium phosphite** is recognized for its ability to prime a plant's defense mechanisms against pathogens.[1] This is not due to its role as a nutrient, but rather its action as a signaling molecule.

The proposed mechanism involves the phosphite ion activating signaling pathways that lead to the production of defensive molecules.[8] These include phytoalexins and pathogen-related (PR) proteins, which can directly inhibit pathogen growth.[8] Additionally, these molecules can act as systemic signals, alerting other parts of the plant to the potential threat and inducing a broader defensive response, which can include modifications to the cell wall to impede pathogen entry.[8]



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Signaling pathway for phosphite-induced plant defense.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diammonium Phosphite]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1591576/docs#an-in-depth-technical-guide-to-diammonium-phosphite\]](https://www.benchchem.com/product/b1591576/docs#an-in-depth-technical-guide-to-diammonium-phosphite)

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